

Boron Phosphate (CAS No. 13308-51-5): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Boron phosphate

Cat. No.: B147888

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Abstract

This technical guide provides an in-depth overview of **boron phosphate** (BPO_4), an inorganic compound with the CAS number 13308-51-5. It covers the synthesis, physicochemical properties, structural characteristics, and key applications of **boron phosphate**, with a particular focus on its utility in catalysis and materials science. Detailed experimental protocols for its preparation and characterization are provided, alongside a summary of its toxicological profile and safety precautions. This document is intended to be a comprehensive resource for researchers, scientists, and professionals in drug development who may utilize **boron phosphate** in their work.

Introduction

Boron phosphate (BPO_4) is a white, infusible solid inorganic compound that has garnered significant interest due to its versatile applications.^[1] It serves as a solid acid catalyst in a variety of organic reactions, a flame retardant, a component in the synthesis of specialty glasses and ceramics, and a source of phosphate for solid-state exchange reactions to produce metal phosphates.^{[2][3]} Its unique properties, including high thermal stability, stem from its structure composed of tetrahedrally linked borate and phosphate groups.^{[4][5]} This guide aims to consolidate the technical information available on **boron phosphate** to facilitate its use in research and development.

Physicochemical and Structural Properties

Boron phosphate's properties can vary depending on its method of preparation, which influences its crystallinity.[6] The amorphous form is generally a white powder, while heating at high temperatures (around 1000 °C) yields a microcrystalline product.[1]

Quantitative Data

The following table summarizes the key quantitative properties of **boron phosphate**:

Property	Value	Citations
Molecular Formula	BPO ₄	[1]
Molar Mass	105.78 g/mol	[1]
CAS Number	13308-51-5	[1]
Appearance	White amorphous powder or microcrystalline solid	[1]
Density	2.52 g/cm ³	[1][3]
Melting Point	Infusible; evaporates above 1450 °C	[1][5]
Solubility	Insoluble in water (crystalline form)	[3]

Crystal Structure

Under ambient pressure, **boron phosphate** possesses a crystal structure that is isomorphous with β -cristobalite.[2] When subjected to high pressure, it transitions to a form isomorphous with α -quartz.[2] The structure consists of a three-dimensional network of alternating, vertex-sharing [BO₄] and [PO₄] tetrahedra.[4]

Synthesis and Characterization

The most common method for synthesizing **boron phosphate** is the reaction between boric acid (H₃BO₃) and phosphoric acid (H₃PO₄).[1] However, other methods have also been

reported.[\[1\]](#)

Experimental Protocols

This protocol describes a general method for the synthesis of **boron phosphate**, which can be adapted to produce either amorphous or crystalline forms based on the calcination temperature.

Materials:

- Boric acid (H_3BO_3), analytical grade
- Phosphoric acid (H_3PO_4), 85% aqueous solution, analytical grade
- Deionized water
- Platinum or high-purity alumina crucible
- Muffle furnace
- Drying oven

Procedure:

- Mixing of Reagents: In a platinum or alumina crucible, thoroughly mix equimolar amounts of boric acid and phosphoric acid. The reaction can be initiated even at room temperature, but heating is required for completion and to control the final product's properties.[\[2\]](#)[\[4\]](#)
- Drying: Place the crucible in a drying oven at a temperature between 80 °C and 150 °C to slowly remove the bulk of the water. This initial low-temperature treatment typically yields a white amorphous powder.[\[1\]](#)
- Calcination: Transfer the crucible to a muffle furnace for calcination.
 - For amorphous **boron phosphate**, heat the mixture at temperatures ranging from 300 °C to 800 °C for 1 to 3 hours.[\[6\]](#)[\[7\]](#)

- For crystalline **boron phosphate**, increase the temperature to 1000-1200 °C and maintain for at least 2 hours.^[1] This process converts the amorphous powder into a microcrystalline product.^[1]
- Cooling and Storage: After calcination, allow the crucible to cool to room temperature in a desiccator to prevent moisture absorption. The resulting **boron phosphate** should be stored in a tightly sealed container.

X-Ray Diffraction (XRD):

- Purpose: To determine the crystallinity and phase purity of the synthesized **boron phosphate**.
- Methodology: A powdered sample of the synthesized material is analyzed using a powder X-ray diffractometer with Cu K α radiation. Data is typically collected over a 2θ range of 10-80 degrees. The resulting diffraction pattern is then compared to standard reference patterns for **boron phosphate** (e.g., JCPDS card no. 72-1323). Amorphous samples will show a broad halo, while crystalline samples will exhibit sharp diffraction peaks. The most intense peak for crystalline BPO₄ is typically observed around a d-spacing of 3.617 Å.^[8]

Infrared (IR) Spectroscopy:

- Purpose: To identify the functional groups present and confirm the formation of the B-O-P network.
- Methodology: An IR spectrum of the sample is recorded using a Fourier Transform Infrared (FTIR) spectrometer, typically in the range of 400-4000 cm⁻¹. The sample can be prepared as a KBr pellet or analyzed using an Attenuated Total Reflectance (ATR) accessory.
- Characteristic Bands:
 - A broad absorption band between 2500-3700 cm⁻¹ in low-temperature synthesized samples indicates the presence of O-H groups from residual water.^[2]
 - Bands around 1085 cm⁻¹ and 930 cm⁻¹ are characteristic of the B-O-P asymmetric stretching vibrations.

- Deformation absorption bands for O-B-O and O-P-O groups appear around 620 cm^{-1} and 550 cm^{-1} , respectively.[2] As the synthesis temperature increases and the material becomes more crystalline, these bands may split.[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Purpose: To probe the local environment of boron and phosphorus atoms.
- Methodology: Solid-state ^{11}B and ^{31}P MAS (Magic Angle Spinning) NMR are powerful techniques for characterizing borophosphates.[9] Due to the quadrupolar nature of the boron nuclei (^{10}B and ^{11}B), ^{11}B NMR signals are often broad.[10] It is advisable to use quartz NMR tubes to avoid background signals from borosilicate glass.[10]
- Expected Resonances: The chemical shifts in ^{11}B NMR can distinguish between three- and four-coordinate boron, with the latter being predominant in BPO_4 .

Experimental Workflow Diagram

Caption: Workflow for the synthesis and characterization of **boron phosphate**.

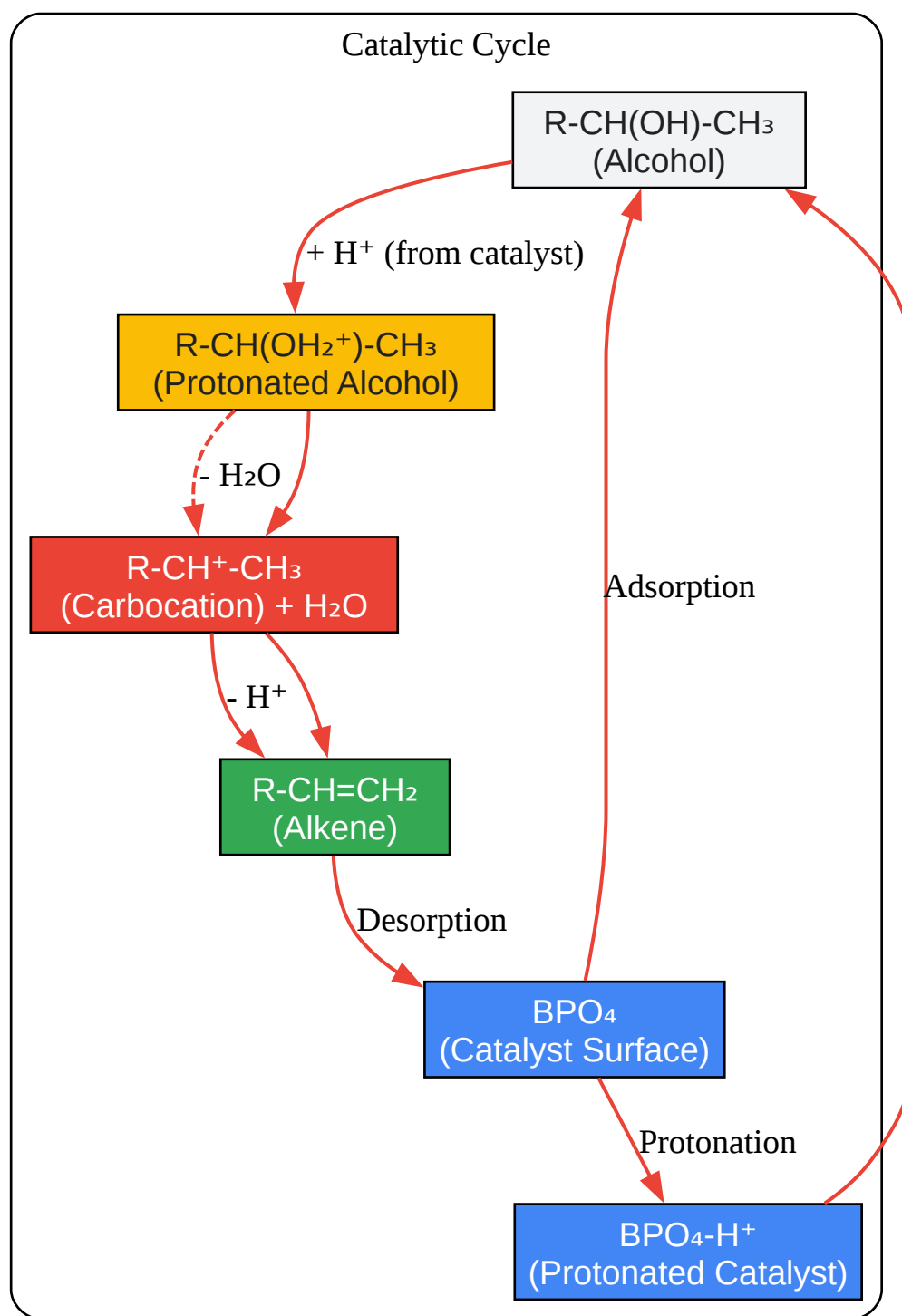
Applications in Research and Development

Catalysis

Boron phosphate is a well-established solid acid catalyst, particularly for dehydration reactions in organic synthesis, such as the conversion of alcohols to alkenes.[1][11] Its catalytic activity is attributed to the presence of both Brønsted and Lewis acid sites on its surface.[1]

The dehydration of secondary and tertiary alcohols over solid acid catalysts like **boron phosphate** typically proceeds via an E1 mechanism, involving the formation of a carbocation intermediate.[1][12] For primary alcohols, an E2 mechanism is more likely to avoid the formation of an unstable primary carbocation.[1][12]

Catalytic Cycle for Alcohol Dehydration (E1 Mechanism):



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Caption: Catalytic cycle for the E1 dehydration of an alcohol using **boron phosphate**.

Flame Retardancy

Boron phosphate is utilized as a low-cost and low-toxicity flame retardant additive in various polymers.^[5] Its mechanism of action involves both gas phase and condensed phase effects. Upon heating, it can catalyze the pyrolysis of the polymer at lower temperatures, promoting the formation of a stable char layer that acts as a physical barrier to heat and mass transfer.^{[3][5]} In some systems, it can also release water at high temperatures, which dilutes flammable gases.^[3]

Drug Development and Biomedical Applications

While not a drug itself, **boron phosphate**'s catalytic properties are relevant to drug development through its use in the synthesis of organic intermediates. Furthermore, biocompatibility studies on **boron phosphate** nanoparticles have been conducted, exploring their potential as boron carriers for Boron Neutron Capture Therapy (BNCT), a type of radiation therapy for cancer.^[13] Functionalization of these nanoparticles, for instance with folic acid, has been shown to improve their uptake by tumor cells.^[13]

Toxicology and Safety

A comprehensive understanding of the toxicological profile and safe handling procedures for **boron phosphate** is crucial for researchers.

Toxicological Summary

The toxicology of **boron phosphate** is primarily related to the effects of boron-containing compounds in general.

Exposure Route	Effects	Citations
Inhalation	May cause irritation to the nose, throat, and upper respiratory tract. Studies on borate dusts show symptoms like dryness of the mouth, nose, or throat, and dry cough at elevated concentrations.	[14] [15] [16] [17]
Oral	Acute ingestion of high doses of boron compounds can lead to gastrointestinal distress (vomiting, diarrhea), and in severe cases, systemic effects including renal injury and exfoliative dermatitis.	[14] [18]
Dermal	Negligibly absorbed through intact skin. May cause mild irritation and redness. Absorption through damaged skin can be significant and may lead to toxicity.	[18] [19]
Eye Contact	Causes eye irritation.	[14]
Chronic	Animal studies with high doses of borates have shown adverse reproductive and developmental effects.	[14] [15] [16] [19]

Safety and Handling

Standard laboratory safety practices should be followed when handling **boron phosphate**.

Aspect	Recommendation	Citations
Personal Protective Equipment (PPE)	Wear safety glasses with side shields or goggles, chemical-resistant gloves, and a lab coat. If dust is generated, use a NIOSH-approved respirator.	[20]
Engineering Controls	Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.	[20]
Handling	Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Wash hands thoroughly after handling.	[20]
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.	[20]
Spill and Disposal	For spills, sweep up the material, avoiding dust generation, and place it in a suitable, labeled container for disposal. Dispose of in accordance with local, state, and federal regulations.	[20]

Conclusion

Boron phosphate is a multifaceted inorganic compound with significant utility in both academic research and industrial applications. Its role as a robust solid acid catalyst and an effective flame retardant is well-documented. Emerging research into its biomedical

applications, such as in BNCT, highlights its potential in the field of drug delivery and therapy. This guide provides essential technical data and protocols to support the safe and effective use of **boron phosphate** by scientists and researchers.

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- To cite this document: BenchChem. [Boron Phosphate (CAS No. 13308-51-5): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b147888#boron-phosphate-cas-number-13308-51-5>]

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